

# Safety and handling precautions for Fmoc-Gly-Cl.

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## Compound of Interest

Compound Name: Fmoc-Gly-Cl

Cat. No.: B019236

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An In-Depth Technical Guide to the Safe Handling and Application of **Fmoc-Gly-Cl** for Researchers, Scientists, and Drug Development Professionals

As a Senior Application Scientist, it is my experience that the successful and safe implementation of synthetic chemistry protocols hinges on a deep understanding of the reagents involved. This guide provides a comprehensive overview of the safety and handling precautions for N $\alpha$ -(9-Fluorenylmethoxycarbonyl)glycyl chloride (**Fmoc-Gly-Cl**), a key building block in peptide synthesis. This document is structured to provide not just procedural steps, but the scientific rationale behind them, ensuring a self-validating system of laboratory safety and experimental integrity.

## Understanding Fmoc-Gly-Cl: A Profile

**Fmoc-Gly-Cl**, with the CAS number 103321-49-9, is an N-protected amino acid chloride.<sup>[1][2]</sup> The 9-fluorenylmethoxycarbonyl (Fmoc) group serves as a temporary protecting group for the amino function, which is stable under acidic conditions but readily cleaved by a mild base, such as piperidine.<sup>[3][4]</sup> This characteristic is fundamental to its widespread use in solid-phase peptide synthesis (SPPS).<sup>[3]</sup> The acyl chloride moiety makes it a highly reactive derivative of glycine, enabling efficient coupling to free amino groups in a growing peptide chain.<sup>[5][6]</sup>

Chemical and Physical Properties of **Fmoc-Gly-Cl**

Property	Value	Source
CAS Number	103321-49-9	[1][2]
Molecular Formula	C17H14ClNO3	[2][7]
Molecular Weight	315.75 g/mol	[2][7]
Appearance	White to off-white solid/powder	[6]
Storage Temperature	2-8°C, sealed in a dry, dark place	[8]

## Hazard Identification and Risk Assessment

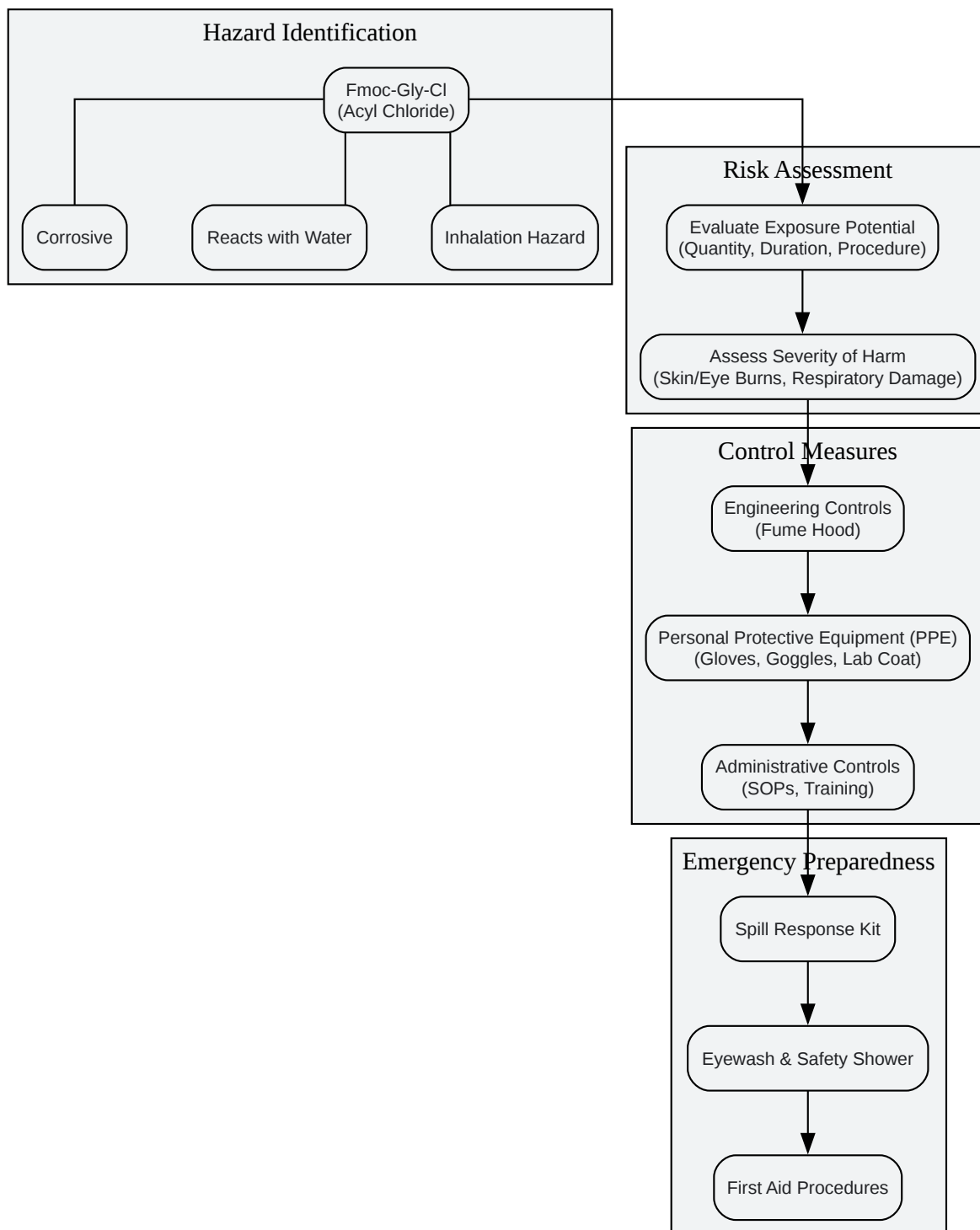
The primary hazards associated with **Fmoc-Gly-Cl** stem from its high reactivity as an acyl chloride.[5][9] Acyl chlorides are known to be corrosive, toxic, and lachrymatory (tear-inducing).[9][10][11]

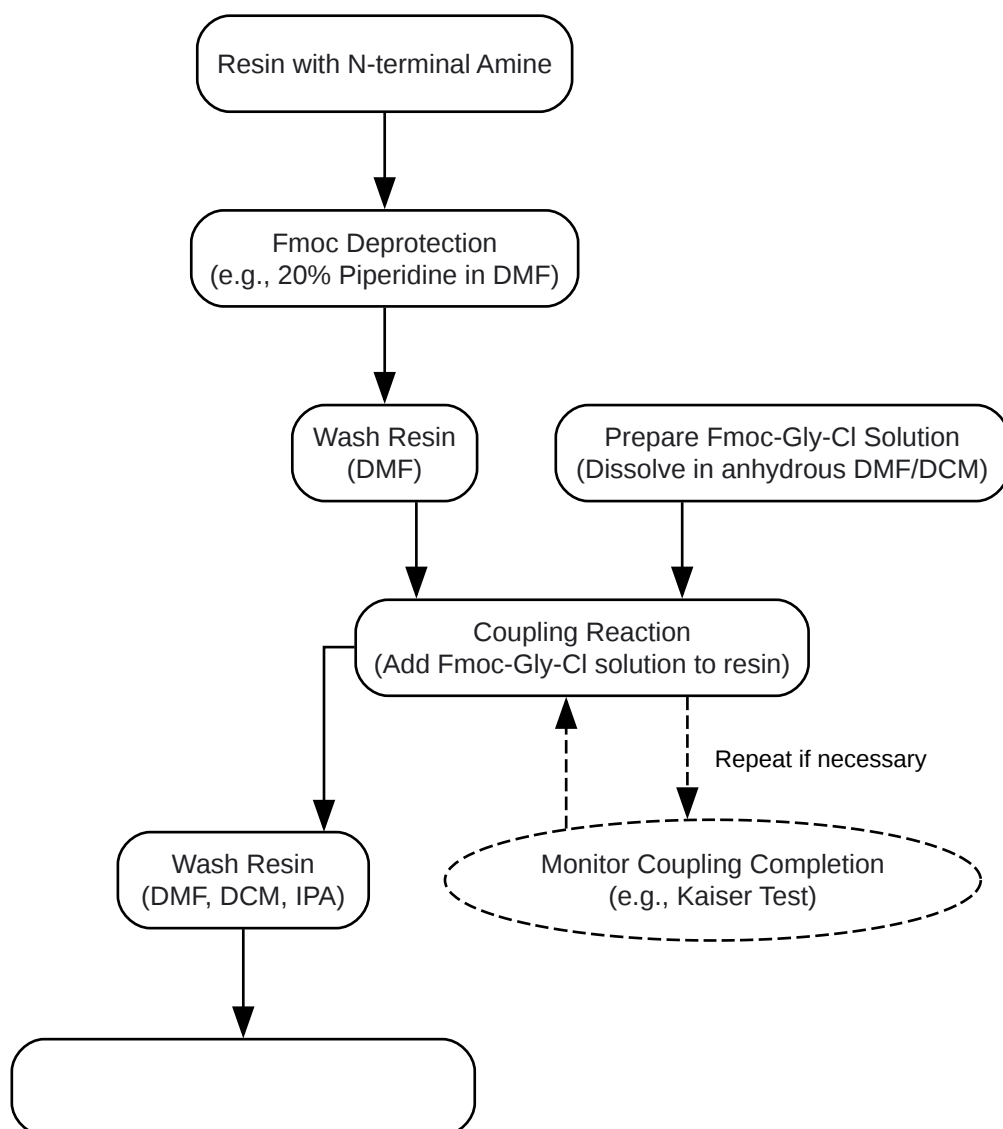
### Key Hazards:

- **Corrosivity:** **Fmoc-Gly-Cl** is classified as a substance that causes severe skin burns and eye damage.[7][11]
- **Reactivity with Water:** Like other acyl chlorides, it reacts with water, including moisture in the air, to produce hydrochloric acid (HCl) and Fmoc-glycine.[5][9][10] This reaction is exothermic and the HCl gas produced is corrosive and an irritant to the respiratory system.[5]
- **Inhalation Toxicity:** Inhalation of **Fmoc-Gly-Cl** dust or its decomposition products (HCl gas) can cause respiratory irritation.
- **Moisture Sensitivity:** The compound is sensitive to moisture and must be handled under anhydrous conditions to maintain its chemical integrity and prevent the release of HCl gas.[9]

A thorough risk assessment should be conducted before any procedure involving **Fmoc-Gly-Cl**. This involves identifying potential exposure scenarios and implementing appropriate control measures.

## Risk Management Workflow





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- To cite this document: BenchChem. [Safety and handling precautions for Fmoc-Gly-Cl.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019236#safety-and-handling-precautions-for-fmoc-gly-cl]

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